

How to dissolve DDP-38003 trihydrochloride for experiments

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Compound of Interest

Compound Name: *DDP-38003 trihydrochloride*

Cat. No.: *B10800145*

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Technical Support Center: DDP-38003 Trihydrochloride

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the dissolution, handling, and experimental use of **DDP-38003 trihydrochloride**.

Frequently Asked Questions (FAQs)

Q1: What is **DDP-38003 trihydrochloride** and what is its mechanism of action?

A1: **DDP-38003 trihydrochloride** is a potent and orally available inhibitor of Lysine-Specific Demethylase 1A (KDM1A/LSD1), with an IC₅₀ of 84 nM.[1][2] KDM1A is a histone demethylase that plays a crucial role in regulating gene expression by removing methyl groups from histones H3K4 and H3K9. By inhibiting KDM1A, DDP-38003 can modulate the expression of various genes involved in cancer progression, leading to anti-tumor effects.[3]

Q2: What are the recommended solvents for dissolving **DDP-38003 trihydrochloride**?

A2: The choice of solvent depends on whether the experiment is in vitro or in vivo. For in vitro studies, Dimethyl Sulfoxide (DMSO) and water are the recommended solvents.[1][2] For in vivo applications, co-solvent systems are necessary to ensure solubility and biocompatibility.[1][2]

Q3: How should I store **DDP-38003 trihydrochloride** and its solutions?

A3: The solid form of **DDP-38003 trihydrochloride** should be stored at 4°C under nitrogen.[1] [2] Stock solutions in DMSO can be stored at -80°C for up to 6 months or at -20°C for up to 1 month, preferably under nitrogen.[1] To avoid degradation from repeated freeze-thaw cycles, it is recommended to aliquot the stock solution into smaller volumes for single use.[1]

Troubleshooting Guides

Issue: The compound is not fully dissolving.

- Solution 1: Use Sonication. For both DMSO and water, applying ultrasonic treatment is recommended to aid dissolution.[1][2]
- Solution 2: Use Fresh Solvents. The hygroscopic nature of DMSO can significantly impact the solubility of the product. Always use newly opened, anhydrous DMSO for preparing solutions.[1]
- Solution 3: Gentle Heating. If precipitation or phase separation occurs during the preparation of in vivo solutions, gentle heating can be used to aid dissolution.[1]

Issue: Precipitation is observed after preparing the solution.

- Solution 1: Re-dissolve with Sonication/Heating. As mentioned above, sonication for in vitro solutions and gentle heating for in vivo solutions can help to redissolve any precipitate.[1]
- Solution 2: Prepare Freshly. For in vivo experiments, it is highly recommended to prepare the working solution fresh on the day of use to ensure stability and prevent precipitation.[1]

Data Presentation

Table 1: Solubility of **DDP-38003 Trihydrochloride**

Solvent System	Maximum Solubility	Application	Notes
DMSO	100 mg/mL (217.47 mM)	In Vitro	Ultrasonic treatment is needed.[1][2]
Water	50 mg/mL (108.73 mM)	In Vitro	Ultrasonic treatment is needed.[1][2]
10% DMSO >> 40% PEG300 >> 5% Tween-80 >> 45% Saline	≥ 2.5 mg/mL (5.44 mM)	In Vivo	Prepare by adding each solvent one by one.[1][2]
10% DMSO >> 90% (20% SBE-β-CD in saline)	≥ 2.5 mg/mL (5.44 mM)	In Vivo	Prepare by adding each solvent one by one.[1][2]
40% PEG 400 in a 5% glucose solution	Concentration for specific dosages	In Vivo	Used for oral administration in mice. [4]

Table 2: Stock Solution Preparation in DMSO (for a desired final concentration)

Desired Concentration	Volume of DMSO to add to 1 mg of DDP-38003	Volume of DMSO to add to 5 mg of DDP-38003	Volume of DMSO to add to 10 mg of DDP-38003
1 mM	2.1747 mL	10.8733 mL	21.7467 mL
5 mM	0.4349 mL	2.1747 mL	4.3493 mL
10 mM	0.2175 mL	1.0873 mL	2.1747 mL

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution in DMSO (In Vitro)

- Weigh out 10 mg of **DDP-38003 trihydrochloride** powder.

- Add 2.1747 mL of fresh, anhydrous DMSO.
- Vortex the solution briefly.
- Place the vial in an ultrasonic bath and sonicate until the solid is completely dissolved, resulting in a clear solution.
- Aliquot the stock solution into single-use vials and store at -80°C or -20°C.

Protocol 2: Preparation of a Dosing Solution for Oral Administration in Mice (In Vivo)

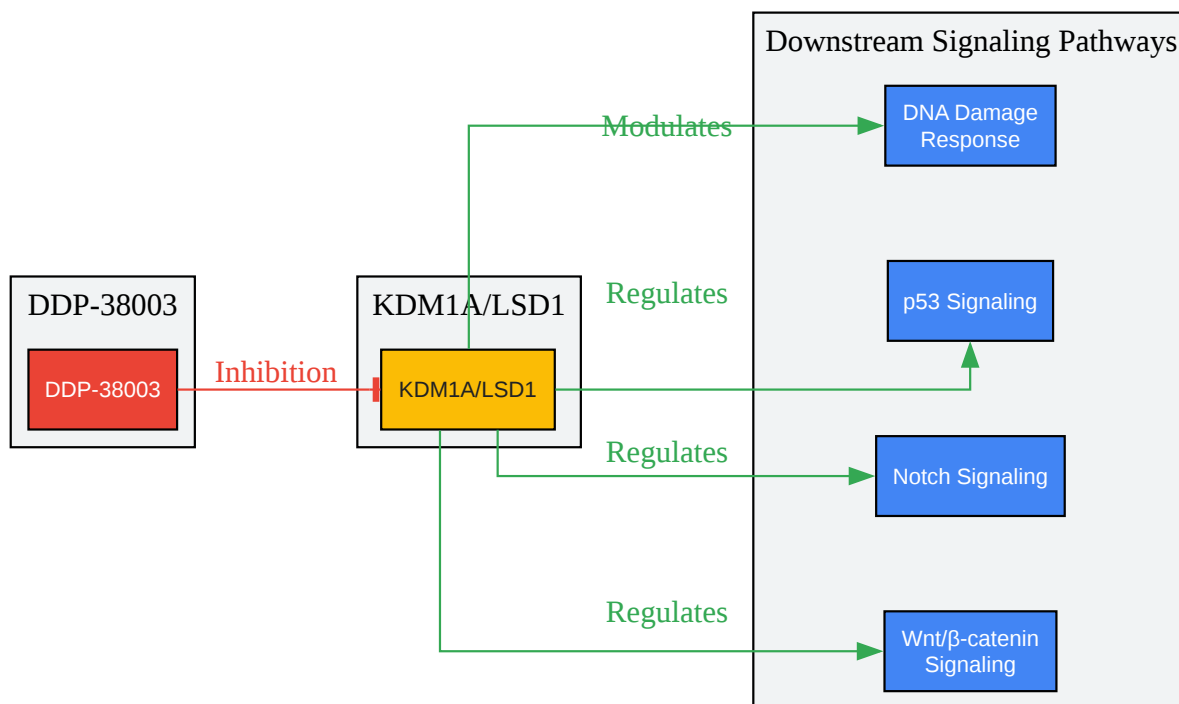
This protocol is adapted from a study where DDP-38003 was orally administered to CD-1 mice at doses of 11.25 mg/kg and 22.5 mg/kg.[4]

- Calculate the total amount of **DDP-38003 trihydrochloride** required based on the number of animals, their average weight, and the desired dose.
- Prepare a 5% glucose solution in water.
- Prepare a 40% PEG 400 solution in the 5% glucose solution (e.g., for 10 mL of final solution, add 4 mL of PEG 400 to 6 mL of 5% glucose solution).
- Weigh the calculated amount of **DDP-38003 trihydrochloride** and add it to the 40% PEG 400/glucose solution.
- Vortex and sonicate the mixture until the compound is fully dissolved.
- This dosing solution should be prepared fresh on the day of administration.

Visualizations

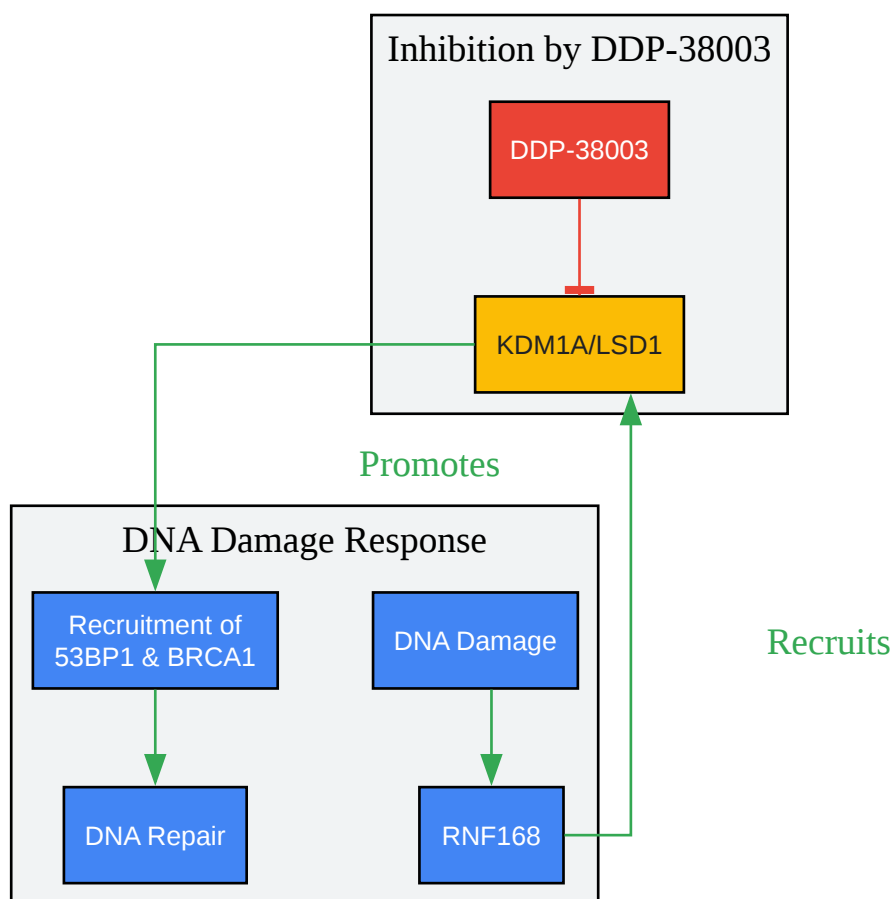
Signaling Pathways

DDP-38003 trihydrochloride, as a KDM1A/LSD1 inhibitor, impacts several key cellular signaling pathways.



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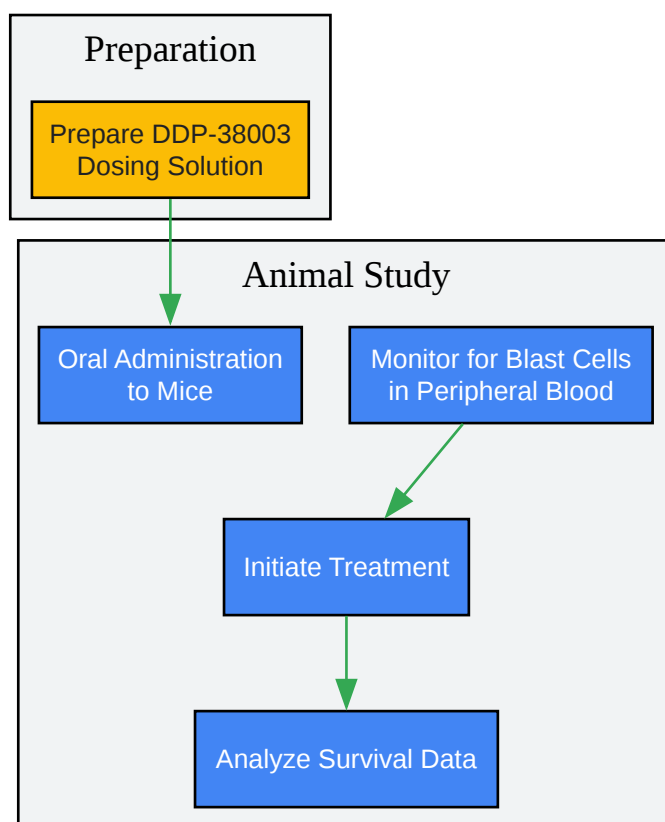
Caption: Overview of signaling pathways modulated by KDM1A/LSD1.



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Caption: Role of KDM1A/LSD1 in the DNA Damage Response pathway.

Experimental Workflow



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Caption: Workflow for an in vivo efficacy study of DDP-38003.

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References

- [1. medchemexpress.com \[medchemexpress.com\]](https://www.medchemexpress.com)
- [2. file.medchemexpress.com \[file.medchemexpress.com\]](https://www.file.medchemexpress.com)
- [3. LSD1/KDM1A, a Gate-Keeper of Cancer Stemness and a Promising Therapeutic Target - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/31111111/)
- [4. medchemexpress.com \[medchemexpress.com\]](https://www.medchemexpress.com)

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